

Comparative analysis of the crystal structures of R-Ga compounds (R=rare earth)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Gallium;neodymium

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A Comparative Look at the Crystal Structures of Rare Earth-Gallium Compounds

The intermetallic compounds formed between rare earth (R) elements and gallium (Ga) exhibit a rich diversity of crystal structures, which in turn govern their physical and magnetic properties. This guide provides a comparative analysis of the crystal structures of various R-Ga compounds, presenting key crystallographic data for researchers, scientists, and professionals in drug development and materials science.

Crystal Structure Data of R-Ga Compounds

The crystallographic parameters of several series of R-Ga compounds are summarized in the tables below. These compounds predominantly crystallize in a few common structure types, with variations in lattice parameters reflecting the lanthanide contraction across the rare earth series.

RGa Compounds

Compound	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	Structure Type
YGa	Orthorhombic	Cmcm	4.312	10.99	4.091	90	90	90	CrB
LaGa	Orthorhombic	Cmcm	4.498	11.52	4.295	90	90	90	CrB
CeGa	Orthorhombic	Cmcm	4.462	11.39	4.258	90	90	90	CrB
PrGa	Orthorhombic	Cmcm	4.435	11.31	4.231	90	90	90	CrB
NdGa	Orthorhombic	Cmcm	4.412	11.24	4.208	90	90	90	CrB
SmGa	Orthorhombic	Cmcm	4.375	11.12	4.168	90	90	90	CrB
GdGa	Orthorhombic	Cmcm	4.338	11.04	4.125	90	90	90	CrB
TbGa	Orthorhombic	Cmcm	4.305	10.98	4.098	90	90	90	CrB
DyGa	Orthorhombic	Cmcm	4.283	10.93	4.077	90	90	90	CrB

HoGa	Orthorhombic	Cmcm	4.265	10.88	4.060	90	90	90	CrB
ErGa	Orthorhombic	Cmcm	4.243	10.83	4.041	90	90	90	CrB
TmGa	Orthorhombic	Cmcm	4.221	10.78	4.022	90	90	90	CrB
LuGa	Orthorhombic	Cmcm	4.195	10.71	3.998	90	90	90	CrB

RGa₂ Compounds

Compound	Cryst al Syste m	Spac e Grou p	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	Struct ure Type
LaGa ₂	Orthor hombi c	Imma	4.450	4.450	11.07	90	90	90	CeCu ₂
CeGa ₂	Orthor hombi c	Imma	4.418	4.418	10.97	90	90	90	CeCu ₂
PrGa ₂	Orthor hombi c	Imma	4.392	4.392	10.89	90	90	90	CeCu ₂
NdGa ₂	Orthor hombi c	Imma	4.368	4.368	10.82	90	90	90	CeCu ₂
SmGa ₂	Orthor hombi c	Imma	4.329	4.329	10.71	90	90	90	CeCu ₂
GdGa ₂	Orthor hombi c	Imma	4.285	4.285	10.60	90	90	90	CeCu ₂
TbGa ₂	Orthor hombi c	Imma	4.257	4.257	10.52	90	90	90	CeCu ₂
DyGa ₂	Orthor hombi c	Imma	4.234	4.234	10.45	90	90	90	CeCu ₂
HoGa ₂	Orthor hombi c	Imma	4.215	4.215	10.39	90	90	90	CeCu ₂

ErGa ₂	Orthorhombic	Imma	4.194	4.194	10.33	90	90	90	CeCu ₂
TmGa ₂	Orthorhombic	Imma	4.172	4.172	10.27	90	90	90	CeCu ₂
LuGa ₂	Orthorhombic	Imma	4.146	4.146	10.20	90	90	90	CeCu ₂

R₅Ga₃ Compounds

Compound	Crystal System	Space Group	a (Å)	c (Å)	Structure Type
Y ₅ Ga ₃	Hexagonal	P6 ₃ /mcm	8.575	6.450	Mn ₅ Si ₃
La ₅ Ga ₃	Hexagonal	P6 ₃ /mcm	9.032	6.845	Mn ₅ Si ₃
Ce ₅ Ga ₃	Hexagonal	P6 ₃ /mcm	8.945	6.781	Mn ₅ Si ₃
Pr ₅ Ga ₃	Hexagonal	P6 ₃ /mcm	8.889	6.732	Mn ₅ Si ₃
Nd ₅ Ga ₃	Hexagonal	P6 ₃ /mcm	8.841	6.690	Mn ₅ Si ₃
Sm ₅ Ga ₃	Hexagonal	P6 ₃ /mcm	8.745	6.608	Mn ₅ Si ₃
Gd ₅ Ga ₃	Hexagonal	P6 ₃ /mcm	8.662	6.535	Mn ₅ Si ₃
Tb ₅ Ga ₃	Hexagonal	P6 ₃ /mcm	8.601	6.488	Mn ₅ Si ₃
Dy ₅ Ga ₃	Hexagonal	P6 ₃ /mcm	8.553	6.445	Mn ₅ Si ₃
Ho ₅ Ga ₃	Hexagonal	P6 ₃ /mcm	8.509	6.408	Mn ₅ Si ₃
Er ₅ Ga ₃	Hexagonal	P6 ₃ /mcm	8.461	6.369	Mn ₅ Si ₃
Tm ₅ Ga ₃	Hexagonal	P6 ₃ /mcm	8.415	6.332	Mn ₅ Si ₃
Lu ₅ Ga ₃	Hexagonal	P6 ₃ /mcm	8.362	6.289	Mn ₅ Si ₃

RGa₃ Compounds

Compound	Crystal System	Space Group	a (Å)	c (Å)	Structure Type
YGa ₃	Tetragonal	I4/mcm	4.268	10.99	AuCu ₃
LaGa ₃	Tetragonal	I4/mcm	4.398	11.31	AuCu ₃
CeGa ₃	Tetragonal	I4/mcm	4.365	11.21	AuCu ₃
PrGa ₃	Tetragonal	I4/mcm	4.341	11.14	AuCu ₃
NdGa ₃	Tetragonal	I4/mcm	4.320	11.08	AuCu ₃
SmGa ₃	Tetragonal	I4/mcm	4.291	11.00	AuCu ₃
GdGa ₃	Tetragonal	I4/mcm	4.258	10.92	AuCu ₃
TbGa ₃	Tetragonal	I4/mcm	4.232	10.86	AuCu ₃
DyGa ₃	Tetragonal	I4/mcm	4.211	10.81	AuCu ₃
HoGa ₃	Tetragonal	I4/mcm	4.193	10.76	AuCu ₃
ErGa ₃	Tetragonal	I4/mcm	4.174	10.71	AuCu ₃
TmGa ₃	Tetragonal	I4/mcm	4.156	10.66	AuCu ₃
LuGa ₃	Tetragonal	I4/mcm	4.135	10.60	AuCu ₃

RGa₆ Compounds

Compound	Crystal System	Space Group	a (Å)	c (Å)	Structure Type
LaGa ₆	Tetragonal	P4/nbm	6.102	7.685	PuGa ₆
CeGa ₆	Tetragonal	P4/nbm	6.078	7.652	PuGa ₆
PrGa ₆	Tetragonal	P4/nbm	6.059	7.628	PuGa ₆
NdGa ₆	Tetragonal	P4/nbm	6.041	7.605	PuGa ₆

Experimental Protocols

The determination of the crystal structures of R-Ga compounds is primarily achieved through X-ray diffraction (XRD) techniques, including both powder XRD and single-crystal XRD.

Synthesis: The R-Ga alloys are typically synthesized by arc-melting stoichiometric amounts of the high-purity constituent elements (Rare Earths > 99.9% and Gallium > 99.99%) in an inert argon atmosphere. To ensure homogeneity, the resulting buttons are often flipped and re-melted multiple times. Subsequently, the samples are annealed in evacuated quartz tubes at elevated temperatures (e.g., 400-800 °C) for extended periods, followed by quenching in cold water.

Powder X-ray Diffraction (PXRD): This is a common method for phase identification and lattice parameter determination.

- **Instrumentation:** A powder diffractometer equipped with a Cu K α ($\lambda = 1.5406 \text{ \AA}$) or Mo K α ($\lambda = 0.7107 \text{ \AA}$) radiation source is typically used.
- **Data Collection:** The diffraction patterns are recorded over a 2θ range of 20-80° with a step size of 0.02°.
- **Analysis:** The collected data is analyzed using Rietveld refinement software (e.g., GSAS, FullProf) to refine the lattice parameters, atomic positions, and other structural parameters. This involves comparing the experimental diffraction pattern with a calculated pattern based on a structural model and minimizing the difference between them.

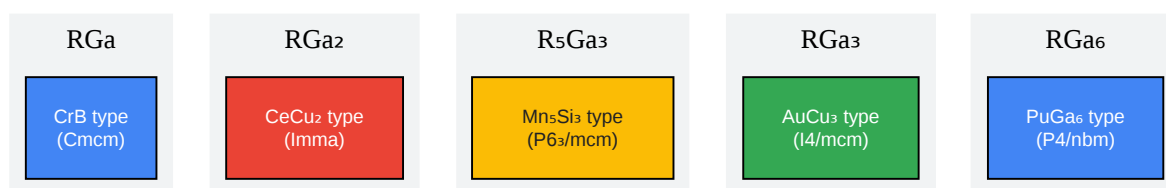
Single-Crystal X-ray Diffraction (SC-XRD): This technique provides the most accurate and detailed crystal structure information.

- **Crystal Growth:** Small single crystals are often obtained directly from the annealed alloys or by specific crystal growth techniques like the Czochralski or Bridgman method.
- **Instrumentation:** A four-circle single-crystal X-ray diffractometer with a CCD or CMOS detector and Mo K α or Ag K α radiation is employed.
- **Data Collection:** A full sphere of diffraction data is collected by rotating the crystal through a series of angles.

- **Structure Solution and Refinement:** The crystal structure is solved using direct methods or Patterson methods and subsequently refined by full-matrix least-squares on F^2 . Software packages such as SHELX or Olex2 are commonly used for this purpose.

Visualization of Structural Relationships

The various crystal structures adopted by the R-Ga compounds can be grouped into families based on their structural motifs. The following diagram illustrates the classification of some of the common structure types observed.



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Caption: Classification of common crystal structure types in R-Ga compounds.

- **To cite this document:** BenchChem. [Comparative analysis of the crystal structures of R-Ga compounds (R=rare earth)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15934438/docs#comparative-analysis-of-the-crystal-structures-of-r-ga-compounds-r-rare-earth\]](https://www.benchchem.com/product/b15934438/docs#comparative-analysis-of-the-crystal-structures-of-r-ga-compounds-r-rare-earth)

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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